

# A Comprehensive Technical Guide to 4-Fluoro-3-methylanisole

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## Compound of Interest

Compound Name: **4-Fluoro-3-methylanisole**

Cat. No.: **B1295314**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Fluoro-3-methylanisole**, a key chemical intermediate. The document details its chemical and physical properties, safety information, and potential applications, with a focus on data relevant to research and development.

## Core Properties and Identification

**4-Fluoro-3-methylanisole**, also known as 1-fluoro-4-methoxy-2-methylbenzene, is an aromatic organic compound. Its unique substitution pattern makes it a valuable building block in the synthesis of more complex molecules.

Table 1: Chemical Identification

Identifier	Value
CAS Number	2338-54-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> FO <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Linear Formula	FC <sub>6</sub> H <sub>3</sub> (CH <sub>3</sub> )OCH <sub>3</sub> <a href="#">[1]</a>
IUPAC Name	1-Fluoro-4-methoxy-2-methylbenzene
Synonyms	Benzene, 1-fluoro-4-methoxy-2-methyl- <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> , 2-Fluoro-5-methoxytoluene <a href="#">[6]</a>
MDL Number	MFCD00042293 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	140.15 g/mol <a href="#">[1]</a>
Appearance	Colorless to light yellow liquid <a href="#">[7]</a>
Boiling Point	174-175 °C at 762 mmHg <a href="#">[1]</a> <a href="#">[7]</a>
Density	1.07 g/mL at 25 °C <a href="#">[1]</a> <a href="#">[7]</a>
Refractive Index (n <sub>20</sub> /D)	1.492 <a href="#">[1]</a> <a href="#">[7]</a>
Flash Point	63 °C (145.4 °F) - closed cup <a href="#">[1]</a>
Vapor Pressure	1.62 mmHg at 25°C <a href="#">[6]</a>
LogP	2.14270 <a href="#">[6]</a>
Topological Polar Surface Area (TPSA)	9.23 Å <sup>2</sup> <a href="#">[2]</a>

## Safety and Handling

Proper handling of **4-Fluoro-3-methylanisole** is crucial in a laboratory setting. The following tables summarize its hazard classifications and necessary precautions.

Table 3: GHS Hazard Information

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)

Source:[1]

Table 4: GHS Hazard and Precautionary Statements

Code	Statement
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H335	May cause respiratory irritation.[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][8]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][8]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][8]

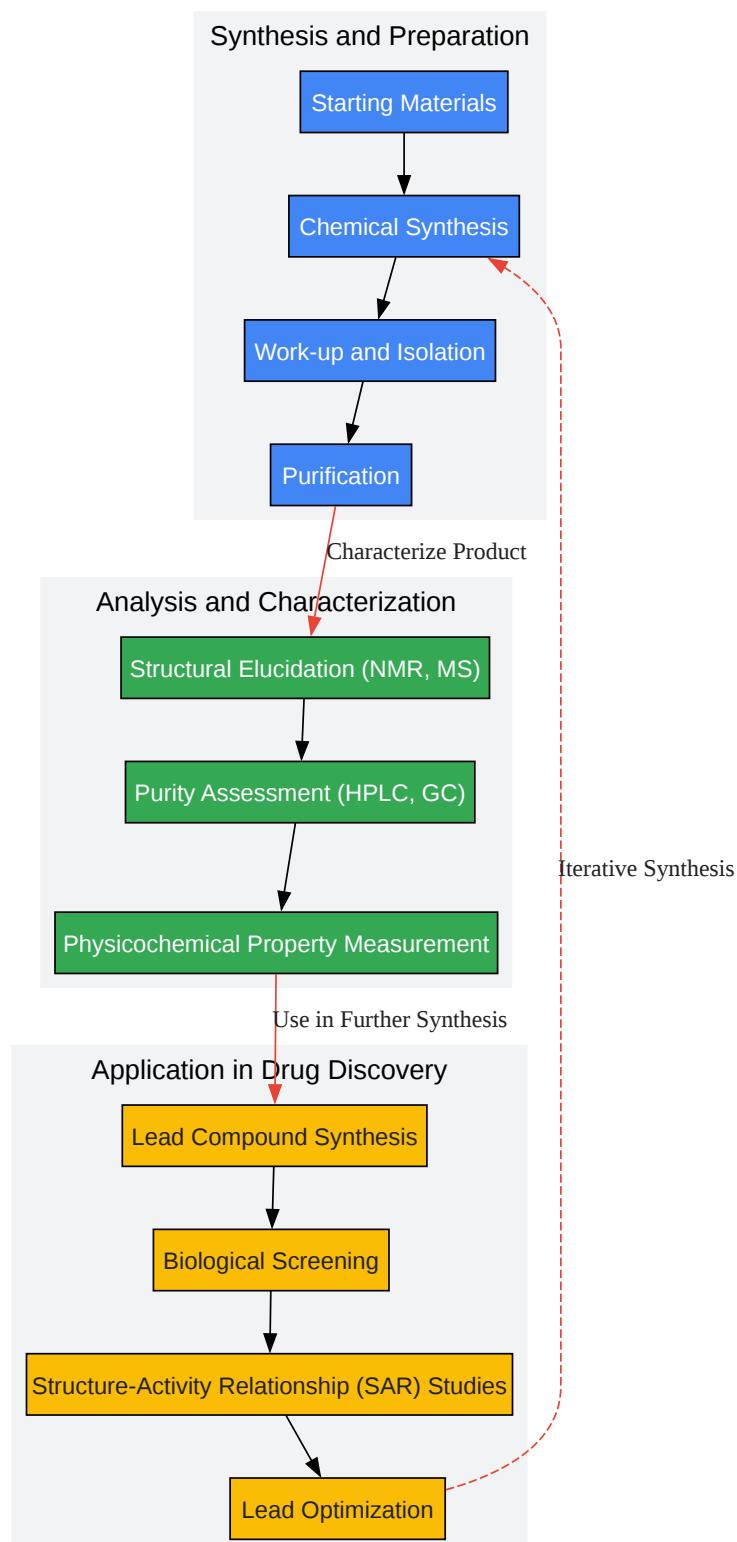
## Role in Drug Discovery and Development

Fluorinated aromatic compounds, such as **4-Fluoro-3-methylanisole**, are of significant interest in medicinal chemistry. The introduction of fluorine can modulate a molecule's physicochemical properties, including lipophilicity, metabolic stability, and binding affinity.[9][10] While specific signaling pathways involving **4-Fluoro-3-methylanisole** are not extensively documented, its utility as a synthetic intermediate allows for its incorporation into a wide range of biologically

active molecules. For instance, fluoroanisole derivatives are used in the development of various therapeutic agents.[11]

The logical workflow for the utilization of a chemical intermediate like **4-Fluoro-3-methylanisole** in a research and development context is illustrated below.

## Workflow for a Chemical Intermediate in R&amp;D

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Fluoro-3-methylanisole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295314#4-fluoro-3-methylanisole-cas-number-and-properties\]](https://www.benchchem.com/product/b1295314#4-fluoro-3-methylanisole-cas-number-and-properties)

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